

Application Notes and Protocols: Preparation of NF023 Stock Solutions

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Compound of Interest

Compound Name: NF023

Cat. No.: B10763224

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Audience: Researchers, scientists, and drug development professionals.

Abstract

NF023, a selective and competitive P2X1 receptor antagonist, is a valuable tool in pharmacological research.^[1] It is also known to selectively inhibit the α -subunit of G-proteins (Go/Gi). Proper preparation of stock solutions is critical for ensuring experimental accuracy and reproducibility. This document provides a detailed protocol for the preparation, storage, and handling of **NF023** stock solutions.

Quantitative Data Summary

The physicochemical properties of **NF023** are summarized below. Note that the molecular weight may vary between batches, primarily due to the degree of hydration; it is crucial to refer to the batch-specific data provided by the supplier for the most accurate calculations.^[1]

Property	Value	Source(s)
Synonyms	NF 023 hexasodium, P2X Antagonist I	[2][3]
Molecular Weight	1162.86 g/mol to 1168.92 g/mol (anhydrous)	[1][2]
	~1030.9 g/mol (hydrated form)	[4]
Appearance	White to off-white solid	
Recommended Solvent	Water (H ₂ O)	[1][2][4]
DMSO		
Solubility in Water	Up to 105.3 mg/mL (approx. 90 mM)	[2]
Solubility in DMSO	14 mg/mL	
Storage (Powder)	-20°C for up to 3 years or desiccate at room temperature	[1][2]
Storage (Stock Solution)	Aliquot and store at -20°C or -80°C for up to 1 year	[2]
Handling Notes	Sonication is recommended to aid dissolution in water.[2] Avoid repeated freeze-thaw cycles.	

Experimental Protocol: Preparing a 10 mM Aqueous Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **NF023** in water. Always consult the Certificate of Analysis for batch-specific molecular weight.

Materials

- **NF023** hexasodium salt (solid powder)

- Nuclease-free water (e.g., molecular grade)
- Sterile conical tubes (e.g., 1.5 mL, 15 mL, or 50 mL)
- Sterile, low-retention microcentrifuge tubes for aliquots
- Calibrated analytical balance
- Calibrated pipettes and sterile tips
- Vortex mixer
- Bath sonicator
- Sterile 0.22 µm syringe filter (optional, for sterile applications)

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **NF023** powder in a chemical fume hood or designated weighing area to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Step-by-Step Procedure

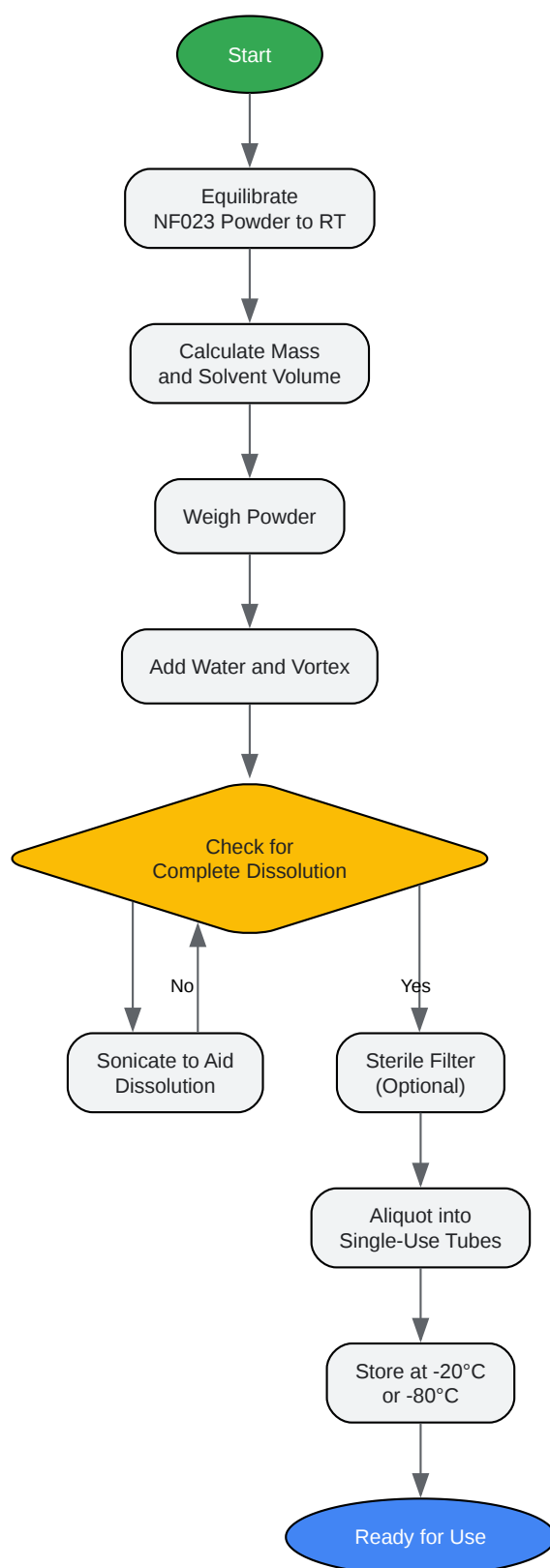
- Equilibration: Before opening, allow the vial of **NF023** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the hygroscopic powder.
- Calculation: Determine the required mass of **NF023** and volume of water. Use the batch-specific molecular weight (MW) provided by the supplier. For this example, we will use a MW of 1162.86 g/mol .
 - To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)} \times 1000 \text{ (mg/g)}$

- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 1162.86 \text{ g/mol} \times 1000 \text{ mg/g}$
- $\text{Mass (mg)} = 11.63 \text{ mg}$
- Weighing: Carefully weigh out the calculated mass (e.g., 11.63 mg) of **NF023** powder and transfer it into a sterile conical tube of appropriate size.
- Reconstitution:
 - Add the calculated volume (e.g., 1 mL) of nuclease-free water to the tube containing the powder.
 - Cap the tube securely and vortex thoroughly for 30-60 seconds to initiate dissolution.
- Ensuring Complete Dissolution:
 - Visually inspect the solution for any undissolved particulates.
 - If particulates remain, place the tube in a bath sonicator for 5-10 minutes.^[2] Intermittently vortex the tube during sonication to aid dissolution. The solution should be clear and free of visible solids.
- Sterilization (Optional): If the stock solution is intended for use in sterile applications such as cell culture, it can be sterilized by passing it through a 0.22 μm syringe filter into a new sterile tube.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile, low-retention microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, date, and your initials.
 - Store the aliquots at -20°C or -80°C .^[2] The solution is stable for at least one year when stored properly.^[2]

Visual Workflow and Diagrams

Experimental Workflow for NF023 Stock Solution Preparation

The diagram below outlines the sequential steps for preparing a ready-to-use **NF023** stock solution from powder.



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Caption: Workflow for preparing **NF023** stock solution.

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